

Application Notes and Protocols for Peforelin in Estrus Synchronization of Gilts

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Compound of Interest

Compound Name: Peforelin

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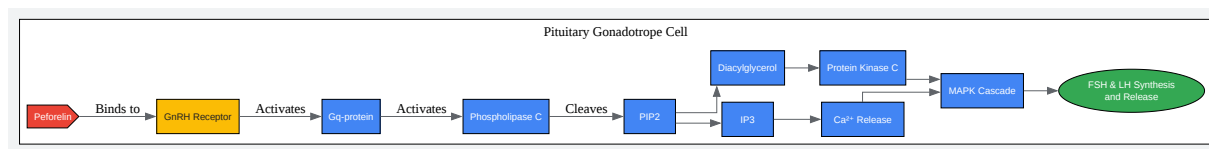
Introduction

Peforelin, a synthetic analog of gonadotropin-releasing hormone (GnRH), is utilized in swine reproduction to synchronize estrus in sexually mature gilts.[1] Its application is particularly effective following a progestogen treatment, such as with altrenogest, to inhibit the estrous cycle. By mimicking the action of endogenous GnRH, **Peforelin** stimulates the release of follicle-stimulating hormone (FSH) and luteinizing hormone (LH) from the anterior pituitary, which in turn promotes follicular development and ovulation.[1] These application notes provide detailed protocols for the use of **Peforelin** in gilts for estrus synchronization, summarize key quantitative data on its efficacy, and illustrate the underlying signaling pathways and experimental workflows.

Mechanism of Action

Peforelin acts as an agonist at the GnRH receptors on the surface of gonadotrope cells in the anterior pituitary gland.[2] The binding of **Peforelin** to these G-protein coupled receptors initiates an intracellular signaling cascade. This process is primarily mediated through the Gq-protein, which activates phospholipase C (PLC). PLC then cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[3] IP3 triggers the release of intracellular calcium stores, while DAG activates protein kinase C (PKC). [3] These events lead to the activation of downstream mitogen-activated protein kinase (MAPK) cascades, which ultimately results in the synthesis and release of FSH and LH.[4]

Signaling Pathway of Peforelin (GnRH Agonist)



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Caption: **Peforelin** signaling pathway in a pituitary gonadotrope cell.

Experimental Protocols

The following protocols are based on established research methodologies for estrus synchronization in gilts using **Peforelin**.^[1]

Protocol 1: Estrus Synchronization in Gilts

Objective: To synchronize estrus in a group of sexually mature gilts.

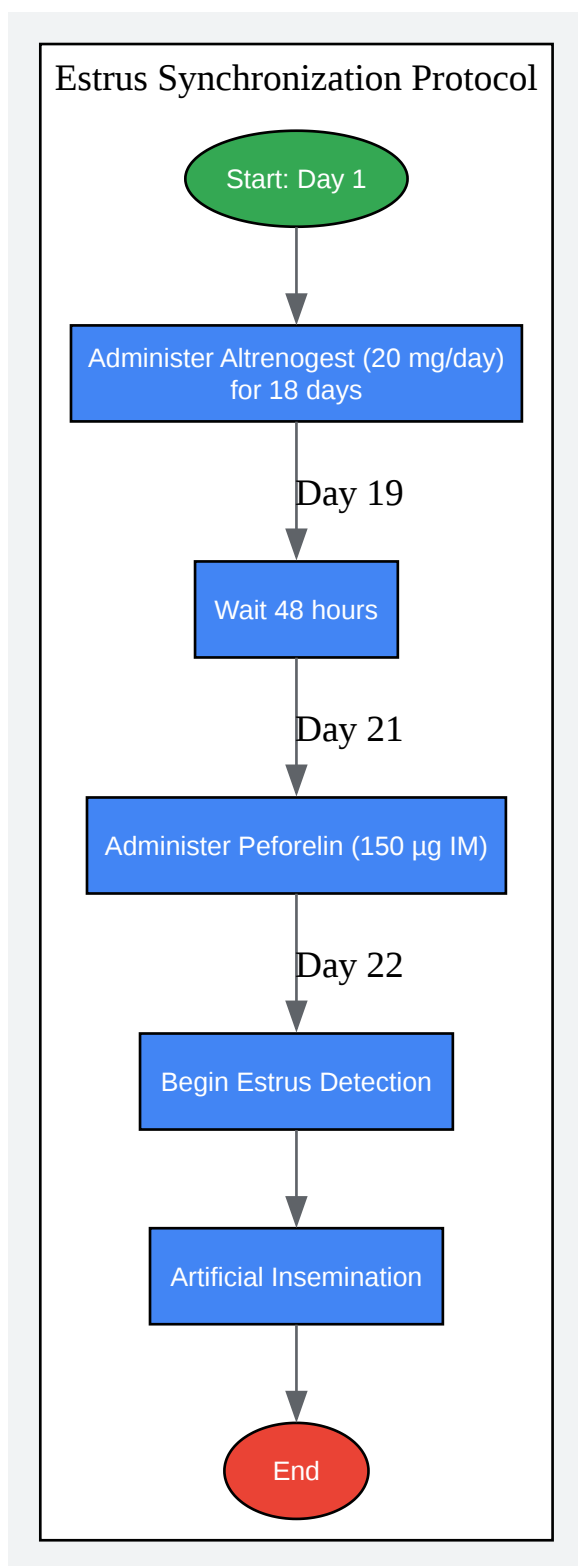
Materials:

- Sexually mature gilts (at least one observed estrus)
- Altrenogest (e.g., Regumate®)
- **Peforelin** (e.g., Maprelin®)
- Syringes and needles for intramuscular injection
- Teaser boar for estrus detection

Procedure:

- Progestogen Treatment: Administer altrenogest orally to each gilt at a dose of 20 mg per day for 18 consecutive days.[\[1\]](#)
- **Peforelin** Administration: Forty-eight hours after the final altrenogest administration, inject each gilt intramuscularly in the neck with a single dose of 150 µg of **Peforelin**.[\[1\]](#)
- Estrus Detection: Begin estrus detection 72 hours after the last altrenogest treatment (24 hours after **Peforelin** injection) using a teaser boar.[\[1\]](#) Perform estrus detection at least twice daily. Gilts are typically in standing heat and ready for insemination from the second day after **Peforelin** administration.[\[1\]](#)
- Insemination: Inseminate gilts that exhibit a standing heat response. The timing of insemination relative to the onset of estrus may vary based on farm-specific protocols. A common practice is to inseminate 12 and 24 hours after the first detection of standing heat.

Experimental Workflow for Estrus Synchronization in Gilts



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Caption: Experimental workflow for **Peforelin**-based estrus synchronization.

Data Presentation

The following tables summarize quantitative data from a study evaluating the efficacy of **Peforelin** for estrus synchronization in gilts compared to a control group that received altrenogest but no **Peforelin**.^[1]

Table 1: Estrus and Pregnancy Rates in Gilts

Treatment Group	Number of Gilts (n)	Estrus Rate (%)	Pregnancy Rate (%)	Farrowing Rate (%)
Peforelin (PG)	40	90.0	97.2	95.0
Control (CG)	42	78.5	87.9	88.6

Statistically significant difference ($p \leq 0.05$) compared to the control group.^[1]

Table 2: Litter Performance in Gilts

Treatment Group	Total Piglets Born (mean \pm SD)	Live Born Piglets (mean \pm SD)	Stillborn Piglets (mean \pm SD)
Peforelin (PG)	11.48 \pm 2.89	10.97 \pm 2.82	0.51 \pm 0.88
Control (CG)	11.63 \pm 3.12	11.08 \pm 3.01	0.55 \pm 0.93

No statistically significant differences were found between the groups for these parameters.^[1]

Conclusion

The use of **Peforelin** following an 18-day altrenogest treatment is an effective method for synchronizing estrus in sexually mature gilts. The provided protocols and data demonstrate that **Peforelin** can significantly increase both the estrus rate and pregnancy rate in treated gilts compared to untreated controls.[1] While no significant impact on litter size was observed in the cited study, the improved reproductive efficiency through better synchronization offers considerable advantages for swine production management.[1] The understanding of the GnRH signaling pathway provides a basis for further research and development of reproductive technologies in swine.

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